

Comparison Guide: Enzymatic Turnover of 2-Fluoro-ATP vs. ATP

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Compound of Interest

Compound Name: 2-Fluoro-ATP

CAS No.: 1492-62-2

Cat. No.: B075282

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Executive Summary

In the landscape of nucleotide analogs, **2-Fluoro-ATP** (2-FI-ATP) occupies a unique niche. Unlike fluorescent analogs (e.g., Mant-ATP, 2-Aminopurine-ATP) that often perturb active site kinetics due to bulky fluorophores, 2-FI-ATP is a structurally isosteric probe. Its primary utility lies in

F-NMR spectroscopy, where the fluorine atom acts as a sensitive reporter of the local chemical environment without significantly disrupting enzymatic turnover.

This guide objectively compares the enzymatic performance of 2-FI-ATP against native ATP, focusing on kinetic parameters (

,
) , structural implications for the kinase "hinge" region, and experimental protocols for F-NMR activity screening.

Chemical & Physical Properties[1][2][3]

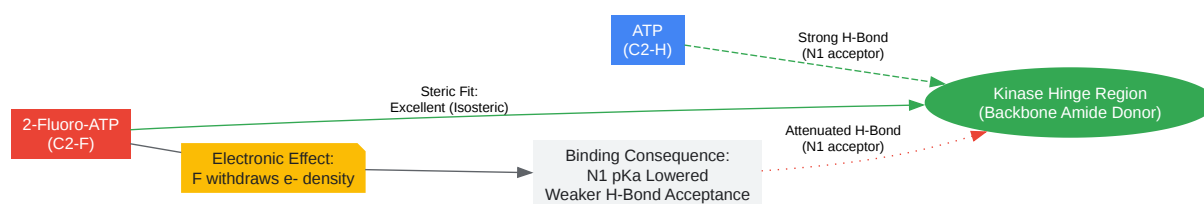
The substitution of Hydrogen with Fluorine at the C2 position of the adenine ring creates distinct electronic properties while maintaining steric compatibility.

Structural & Electronic Comparison

Feature	ATP (Adenosine-5'-triphosphate)	2-Fluoro-ATP (2-FI-ATP)	Impact on Enzymology
Substituent at C2	Hydrogen (-H)	Fluorine (-F)	Isosteric: F (van der Waals radius 1.47 Å) is similar to H (1.20 Å), allowing it to fit into tight binding pockets.
Electronegativity	2.1 (Pauling)	4.0 (Pauling)	Electronic Withdrawal: F pulls electron density from the purine ring, lowering the pKa of N1 and N3.
pKa (N1)	~3.5 - 4.2	< 3.0 (Estimated)	H-Bonding: Reduced basicity at N1 weakens its ability to accept protons from kinase hinge residues.
Spectroscopy	UV 259 nm	UV 261 nm	NMR Active: F is 100% naturally abundant, spin 1/2, highly sensitive to environment.
Fluorescence	Non-fluorescent	Non-fluorescent	Contrast: Unlike 2-Aminopurine (2-AP), 2-FI-ATP is not a fluorescence probe.

Diagram 1: Structural & Electronic Impact

The following diagram illustrates the chemical difference and its specific impact on the "Hinge Region" interaction common in kinases.



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Caption: The fluorine substitution at C2 is sterically non-disruptive but electronically withdraws density, potentially weakening the N1 hydrogen bond interaction with the kinase hinge backbone.

Enzymatic Turnover & Kinetic Data[4][5]

The critical question for researchers is: "Does 2-FI-ATP behave like ATP?" Experimental data across multiple enzyme classes confirms that 2-FI-ATP is a valid substrate with kinetics often indistinguishable from native ATP, though subtle differences exist due to the electronic effects described above.

Comparative Kinetic Performance

Enzyme Class	Specific Enzyme	Kinetic Observation	Relative Performance (2-FI-ATP vs ATP)	Source
			Indistinguishable.	
Motor Protein	Myosin S1 (ATPase)	Formation of Michaelis complex	F-NMR shows the 2-FI-ADP environment is identical to native ADP state.	[1]
Kinase	CDK2 (Cyclin-Dependent Kinase 2)	Phosphorylation of substrate	Valid Substrate. Used successfully in activity assays; kinetics sufficient for screening.	[2]
Kinase	PDK1 (3-Phosphoinositide Dependent Kinase)	Autophosphorylation / Substrate Phosphorylation	Active. Validated for fragment-based screening using F-NMR.	[3]
Ligase	NAD ⁺ Synthetase	Adenylylation	Active. Substrate turnover is sufficient for real-time NMR monitoring.	[3]
Polymerase	RNA Polymerase (T7)	Transcription incorporation	High Yield. Can replace ATP in in vitro transcription with >90% efficiency relative to ATP.	[4]

Key Insight: For Myosin S1, the rate-limiting step (hydrolysis and product release) is not significantly perturbed by the fluorine substitution. In Kinases, while the N1 H-bond might be slightly weaker, the overall binding affinity (

) remains in the micromolar range, making it an excellent surrogate for physiological ATP in in vitro assays.

Experimental Protocol: F-NMR Kinase Activity Assay

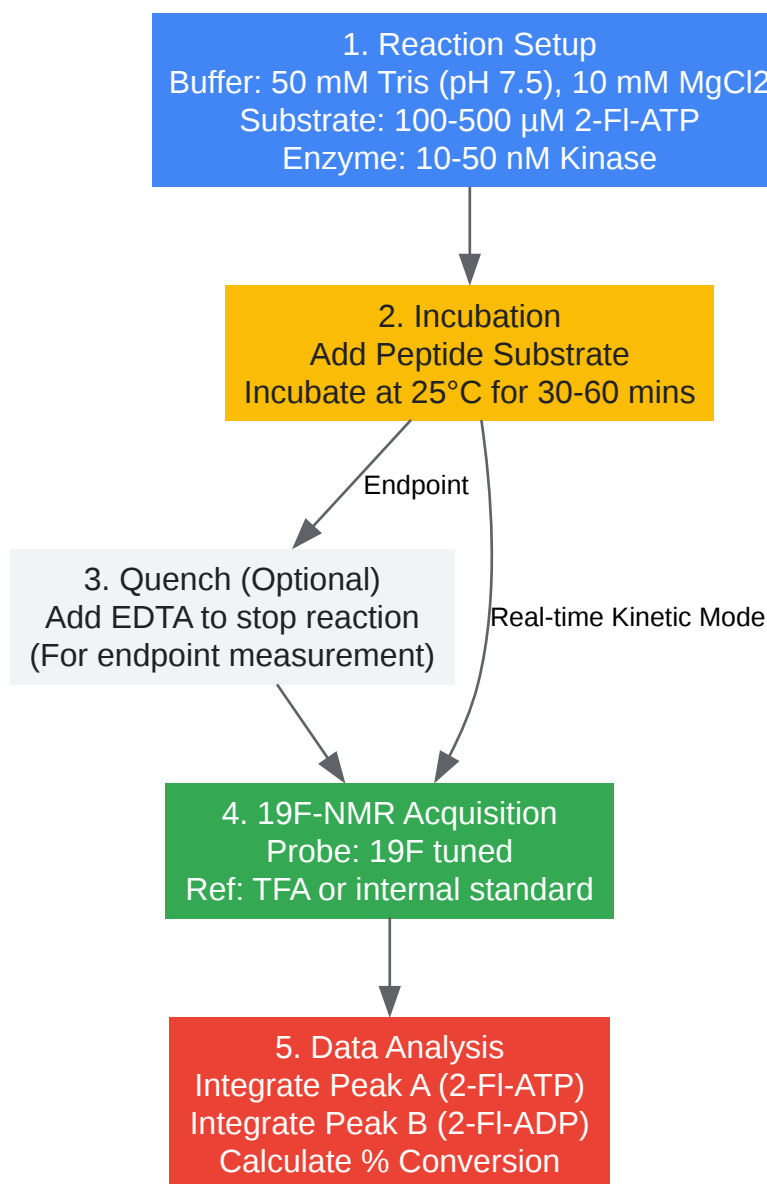
This protocol utilizes 2-FI-ATP as a probe to screen for kinase activity or inhibition.^[1] The method relies on the chemical shift difference ($\Delta\delta$) between the substrate (2-FI-ATP) and the product (2-FI-ADP).

Principle

The

F signal of the adenine C2-F is sensitive to the phosphorylation state of the ribose tail due to long-range conformational coupling and changes in the local electronic environment upon ADP formation.

Workflow Diagram



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Caption: Workflow for monitoring enzymatic turnover using **2-Fluoro-ATP** and 19F-NMR spectroscopy.

Detailed Methodology

- Buffer Preparation: Use a standard kinase buffer (e.g., 50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM DTT). Avoid phosphate buffers if possible to simplify 31P-NMR if dual-monitoring is desired, though they are fine for 19F.

- Substrate Mix: Prepare a master mix containing 2-FI-ATP (typically 100 μ M to 1 mM) and the peptide/protein substrate.
 - Note: 2-FI-ATP is typically stored at -20°C. Ensure pH of the stock solution is neutral.
- Enzyme Addition: Initiate the reaction by adding the kinase (10–100 nM final concentration).
- Acquisition:
 - Instrument: NMR spectrometer (e.g., 400 MHz or higher) equipped with a ¹⁹F probe.
 - Reference: Use an internal standard like Trifluoroacetic acid (TFA) or calibrate to the 2-FI-ATP peak at t=0.
 - Chemical Shifts: Expect the 2-FI-ATP signal around -51 to -52 ppm (relative to TFA) or specific shifts depending on referencing. The 2-FI-ADP peak will appear chemically shifted (typically -55 to -56 ppm) or show line-broadening effects if bound to the enzyme.
- Analysis: Calculate turnover rate by integrating the area of the product peak relative to the total Fluorine signal.

Applications & Strategic Recommendations

When to use 2-Fluoro-ATP vs. Native ATP vs. Fluorescent Analogs

Application	Recommended Nucleotide	Rationale
High-Throughput Screening (HTS)	Mant-ATP / Transcreener (ADP)	Fluorescence is cheaper and faster for 10,000+ wells.
Fragment-Based Screening (FBS)	2-Fluoro-ATP	F-NMR detects weak binders and allosteric modulators that HTS misses.
Mechanistic Studies	2-Fluoro-ATP	Probes the specific contribution of the N1/N6 H-bonds without steric clash.
Structural NMR	2-Fluoro-ATP	Acts as a spy atom to map the binding pocket environment in solution.
Standard Kinetics (/)	Native ATP (Radiolabeled - P)	Gold standard for absolute kinetic constants; 2-FI-ATP is a "mimic".

Self-Validating the System

To ensure your 2-FI-ATP assay is reporting accurate biology:

- Competition Assay: Run a reaction with 50% ATP and 50% 2-FI-ATP. If the enzyme treats them equally, the product ratio (ADP:2-FI-ADP) should reflect the substrate ratio.
- Inhibitor Control: Use a known ATP-competitive inhibitor (e.g., Staurosporine). The IC measured with 2-FI-ATP should match the literature value measured with ATP.

References

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